

Personal protective equipment for handling C13-113-tetra-tail

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Compound of Interest

Compound Name: C13-113-tetra-tail

Cat. No.: B11927680

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Essential Safety and Handling Guide for C13-113-Tetra-Tail

Disclaimer: This document provides essential safety and handling guidelines for **C13-113-tetra-tail** based on its classification as a cationic lipid-like compound used in laboratory and drug development settings.[1] As a specific Safety Data Sheet (SDS) is not publicly available, these recommendations are derived from best practices for handling similar research-grade chemicals.[2][3] Always consult your institution's Environmental Health and Safety (EHS) department for protocols specific to your location and application.

Introduction to C13-113-Tetra-Tail

C13-113-tetra-tail is a cationic lipid-like compound characterized by a polar amino alcohol head group and four hydrophobic carbon-13 tails.[1] Like similar molecules such as C13-112-tetra-tail and C13-113-tri-tail, it is classified as an ionizable lipid.[4] These compounds are primarily used in the formulation of lipid nanoparticles (LNPs) for the in-vitro and in-vivo delivery of anionic substrates, including siRNA, mRNA, and cytotoxic proteins. Due to its role as a delivery vehicle for biologically active molecules, all handling procedures must prioritize the prevention of accidental exposure.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure during the handling of **C13-113-tetra-tail**. The required level of protection depends on the scale of the operation and the potential for splashing or aerosolization.

Table 1: PPE Requirements for Handling **C13-113-Tetra-Tail**

Body Part	Required PPE	Specifications & Notes
Eyes/Face	Safety Glasses with Side Shields or Chemical Splash Goggles.	Minimum Requirement: ANSI Z87.1 approved safety glasses. Recommended: Chemical splash goggles for any procedure involving liquids.
Face Shield	Required when there is a significant risk of splashes or sprays, such as during large-volume transfers or vortexing open tubes. Must be worn over safety glasses or goggles.	
Hands	Chemical-Resistant Gloves (Disposable)	Double-gloving is recommended. Nitrile gloves are standard for providing splash protection against a wide range of chemicals. Always check the manufacturer's compatibility chart.
Body	Laboratory Coat	A standard lab coat is required to protect skin and personal clothing.
Chemical-Resistant Apron or Gown	Recommended when handling larger quantities (>100 mL) to provide an additional barrier against spills and splashes.	
Feet	Closed-Toe Shoes	Full-coverage, non-permeable shoes are mandatory in any laboratory setting where chemicals are handled.
Respiratory	Not typically required for small-scale use in a well-ventilated	A NIOSH-approved respirator may be necessary if there is a

area.

risk of aerosol generation and the work cannot be conducted in a fume hood. Consult your EHS department.

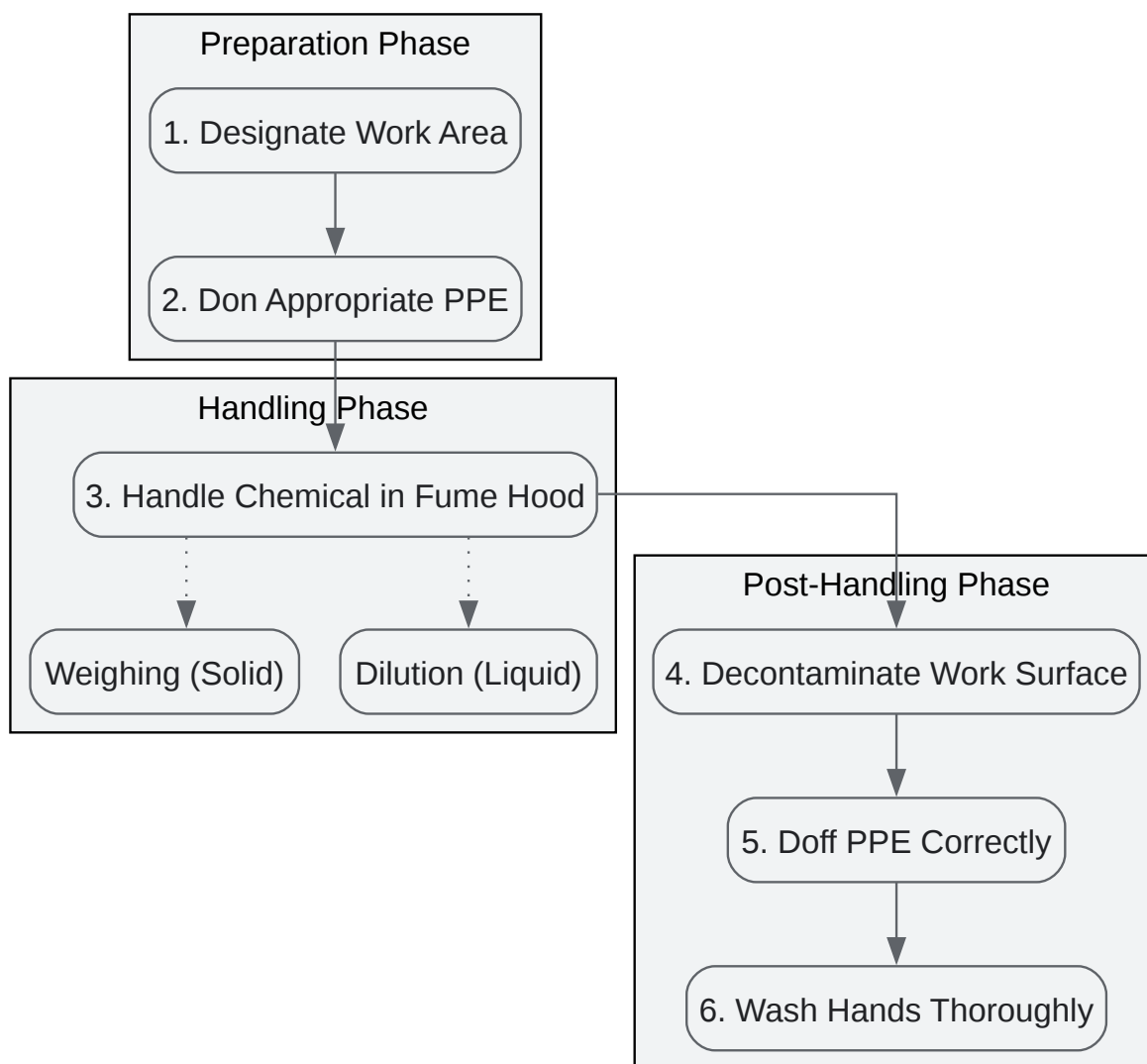
Operational Plan: Step-by-Step Handling Protocol

Following a systematic workflow is essential for safely handling **C13-113-tetra-tail** from receipt to disposal.

Experimental Protocol: General Handling Workflow

- Preparation: Designate a specific, uncluttered area for handling the compound. Ensure a chemical spill kit is readily accessible.
- Donning PPE: Before handling the primary container, put on all required PPE as specified in Table 1.
- Chemical Handling:
 - Conduct all manipulations of **C13-113-tetra-tail** within a certified chemical fume hood or in a well-ventilated area to minimize inhalation exposure.
 - When weighing the solid form, use a balance inside a fume hood or a vented balance safety enclosure.
 - For reconstitution or dilution, add solvent slowly to the lipid to avoid splashing.
- Post-Handling:
 - Securely cap the primary container.
 - Decontaminate the work surface with an appropriate solvent (e.g., 70% ethanol), followed by a general-purpose cleaner.
 - Remove PPE in the correct order to avoid cross-contamination: gloves first, followed by gown/apron, face shield/goggles, and finally, lab coat.

- Wash hands thoroughly with soap and water after removing PPE.



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Caption: Workflow for Safe Handling of **C13-113-Tetra-Tail**.

Disposal Plan

All materials contaminated with **C13-113-tetra-tail** must be treated as hazardous chemical waste. Improper disposal, such as discarding in regular trash or pouring down the drain, is prohibited.

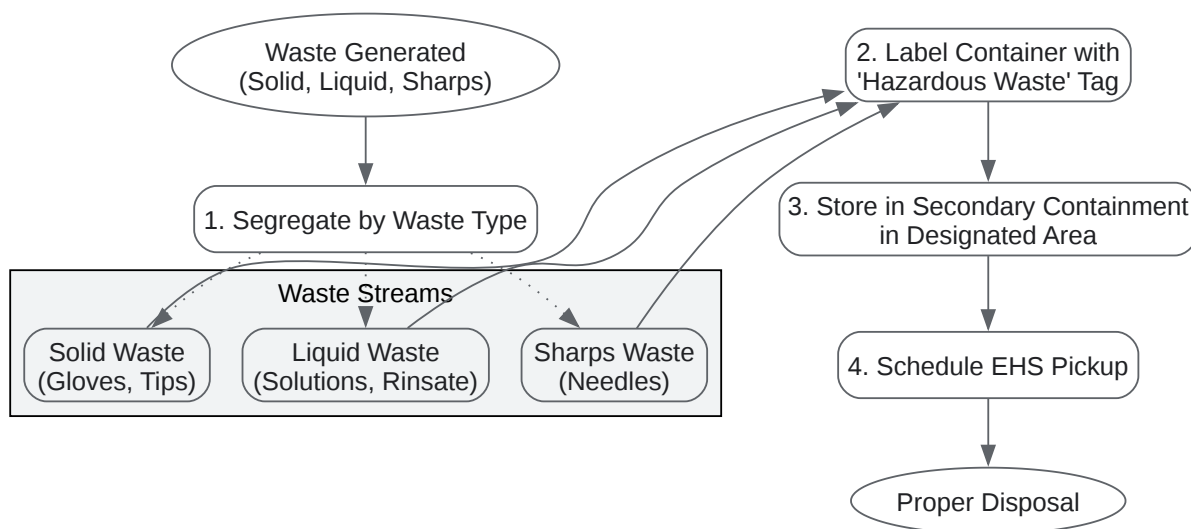
Table 2: Disposal Guidelines for **C13-113-Tetra-Tail** Waste

Waste Type	Container	Disposal Procedure
Solid Waste	Labeled, sealed plastic bag or container.	Includes contaminated gloves, weigh boats, pipette tips, and paper towels. Place in a designated hazardous waste container.
Liquid Waste	Labeled, leak-proof, screw-cap container.	Includes unused solutions and solvent rinses. The container must be compatible with the solvents used. Keep the container closed when not in use.
Sharps Waste	Puncture-resistant sharps container.	Includes contaminated needles and syringes.
Empty Containers	Original container.	Triple-rinse the empty container with a suitable solvent. Collect the rinsate as hazardous liquid waste. Deface the original label and dispose of the container as instructed by your EHS department.

Experimental Protocol: Waste Segregation and Disposal

- Segregation: Keep solid, liquid, and sharps waste streams separate. Do not mix incompatible waste types in the same container.
- Labeling: Affix a "Hazardous Waste" label to every waste container. The label must clearly identify the contents (e.g., "**C13-113-tetra-tail** in Ethanol"), the associated hazards, and the date of accumulation.

- **Storage:** Store waste containers in a designated satellite accumulation area that is under the control of laboratory personnel. Use secondary containment (e.g., a plastic tub) to catch any potential leaks.
- **Pickup:** Schedule a hazardous waste pickup with your institution's EHS department. Do not allow waste to accumulate for extended periods.



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Caption: Hazardous Waste Disposal Workflow.

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References

- 1. C13-113-tetra-tail - Immunomart [immunomart.com]

- 2. How To Select Suitable Personal Protective Equipment (PPE) For Working With Chemicals | US [sdsmanager.com]
- 3. m.youtube.com [m.youtube.com]
- 4. peg.bocsci.com [peg.bocsci.com]
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